

Application Notes and Protocols for Cell Viability Assay with Coixol Treatment

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Compound of Interest

Compound Name: Coixol

Cat. No.: B1215178

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Introduction

Coixol, a phenolic compound isolated from the seeds of *Coix lacryma-jobi* (Job's tears), has garnered significant interest in oncological research due to its potential as an anticancer agent. Studies have demonstrated that **Coixol** can inhibit the proliferation and induce apoptosis in various cancer cell lines.^{[1][2]} These application notes provide a comprehensive overview and detailed protocols for assessing the effects of **Coixol** on cell viability, tailored for researchers in academia and the pharmaceutical industry.

Data Presentation: Efficacy of Coixol in Cancer Cell Lines

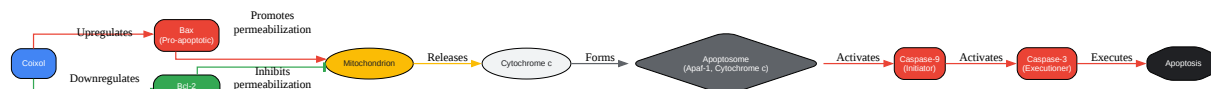
The cytotoxic effects of **Coixol** and related extracts from *Coix lacryma-jobi* have been evaluated across a range of cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) is a key parameter for quantifying the potency of a compound in inhibiting biological processes. The following table summarizes the reported IC₅₀ values for **Coixol** and Coix seed oil in various cancer cell lines. It is important to note that variations in experimental conditions, such as the specific extract used (pure **Coixol** vs. Coix seed oil) and the duration of treatment, can influence the observed IC₅₀ values.

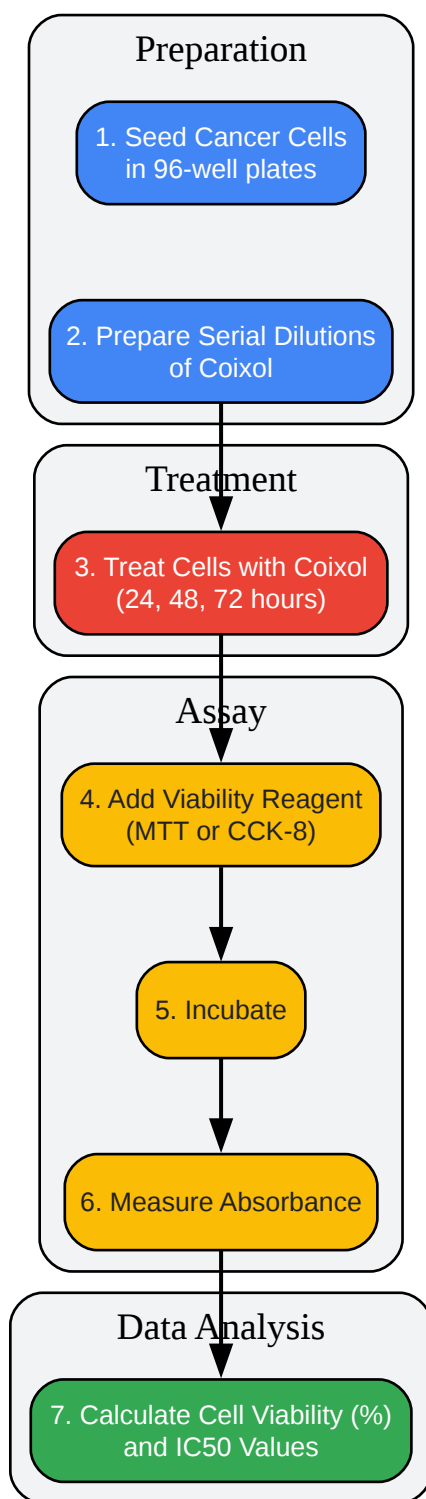
Cell Line	Cancer Type	Compound	Incubation Time (h)	IC50 Value
A549	Lung Cancer	Coixol	24	82.04 ± 5.37 μg/mL
Coixol	48	36.17 ± 3.25 μg/mL		
Coixol	72	16.15 ± 1.39 μg/mL		
HepG2	Liver Cancer	Coixol	Not Specified	350 μg/mL
HT-29	Colon Cancer	Coix seed oil	24	5.30 ± 0.21 mg/mL
Coix seed oil	48	3.15 ± 0.15 mg/mL		
Coix seed oil	72	1.78 ± 0.11 mg/mL		
Caco-2	Colon Cancer	Coix seed oil	24	7.00 ± 0.34 mg/mL
Coix seed oil	48	4.21 ± 0.28 mg/mL		
Coix seed oil	72	2.84 ± 0.21 mg/mL		
HCT-116	Colon Cancer	Coix seed oil	24	8.74 ± 0.17 mg/mL
Coix seed oil	48	5.12 ± 0.31 mg/mL		
Coix seed oil	72	3.00 ± 0.25 mg/mL		

MCF-7	Breast Cancer	Methylene chloride extract of Coix lachryma	Not Specified	5.16 ppm
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Signaling Pathways Modulated by Coixol

Coixol has been shown to exert its anticancer effects by modulating several key signaling pathways, primarily by inducing apoptosis. The intrinsic apoptotic pathway appears to be a major mechanism of **Coixol**-induced cell death.





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References

- 1. researchgate.net [researchgate.net]
- 2. Anti-Cancer Properties of Coix Seed Oil against HT-29 Colon Cells through Regulation of the PI3K/AKT Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
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